

# Image acquisition and reconstruction parameters for Diatrizoate sodium I 131

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Diatrizoate sodium I 131*

Cat. No.: *B085109*

[Get Quote](#)

## Application Notes and Protocols for Quantitative Iodine-131 (I-131) Imaging

Audience: Researchers, scientists, and drug development professionals.

### Introduction

This document provides detailed application notes and protocols for the image acquisition and reconstruction of Iodine-131 (I-131), a critical radioisotope for both diagnostic imaging and therapeutic applications in nuclear medicine. It is important to distinguish between the radiopharmaceutical Sodium Iodide I-131 and the non-radioactive iodinated contrast agent Diatrizoate sodium. Diatrizoate sodium is used to enhance contrast in X-ray and computed tomography (CT) imaging[1][2]. In contrast, Sodium Iodide I-131 is a radiopharmaceutical that is administered to patients for functional imaging and therapy, primarily for thyroid conditions[3][4]. The protocols detailed below are specific to the quantitative imaging of I-131 using Single Photon Emission Computed Tomography (SPECT), often in conjunction with CT (SPECT/CT).

Iodine-131 decays via beta emission, which is responsible for its therapeutic effect, and also emits gamma radiation, which allows for diagnostic imaging[5][6]. The primary gamma photon energy used for imaging is 364 keV[7][8]. However, I-131 also emits higher energy photons, which present challenges for imaging due to collimator septal penetration and scatter, leading to image degradation[7][9]. Therefore, specialized acquisition and reconstruction protocols are necessary for accurate and quantitative I-131 imaging.

These application notes are intended to provide a comprehensive guide for researchers and professionals involved in preclinical and clinical imaging with I-131, with a focus on achieving high-quality, quantitative results for dosimetry and treatment response assessment.

## Radiopharmaceutical Properties of Iodine-131

Understanding the decay characteristics of I-131 is fundamental to setting up appropriate imaging parameters.

Property	Value	Reference
Half-life	8.02 days	<a href="#">[6]</a>
Primary Decay Mode	Beta emission	<a href="#">[6]</a>
Primary Gamma Energy	364 keV (82% abundance)	<a href="#">[7]</a>
Other Significant Gamma Energies	637 keV (7.2%), 723 keV (1.8%)	<a href="#">[7]</a>
Maximum Beta Energy	606 keV	<a href="#">[10]</a>
Critical Organ	Thyroid	<a href="#">[10]</a>

## Experimental Protocols

### SPECT/CT System Calibration and Quality Control for Quantitative I-131 Imaging

Accurate quantification of I-131 activity requires a well-calibrated system.

Objective: To determine the conversion factor (cps/MBq) that relates the reconstructed SPECT counts to the absolute activity concentration.

Materials:

- SPECT/CT scanner with a high-energy collimator
- Cylindrical phantom (e.g., NEMA IEC body phantom)[\[11\]](#)[\[12\]](#)

- Sphere inserts of various known volumes[11]
- Calibrated I-131 solution
- Dose calibrator traceable to a national standard[11]

Protocol:

- Phantom Preparation:
  - Accurately measure the internal volume of the phantom and each sphere insert.
  - Prepare a solution of I-131 with a known activity concentration. For sphere inserts, use an activity concentration that is representative of expected tissue concentrations in the study. For the phantom background, a lower, uniform activity concentration should be used.
  - Fill the spheres and the phantom background with the prepared I-131 solutions.
  - Assay the total activity in the phantom and in each sphere using a calibrated dose calibrator immediately before imaging.
- Image Acquisition:
  - Place the phantom on the imaging bed.
  - Perform a CT scan for attenuation correction.
  - Acquire SPECT data using the parameters specified in the "Image Acquisition Parameters" table below.
- Image Reconstruction:
  - Reconstruct the SPECT data using the parameters outlined in the "Image Reconstruction Parameters" table. Ensure that all relevant corrections (attenuation, scatter, resolution recovery) are applied.
- Data Analysis:

- Draw regions of interest (ROIs) over the reconstructed images of the spheres and the background.
- Determine the mean counts per voxel within each ROI.
- Calculate the system sensitivity (calibration factor) in cps/MBq by dividing the total counts by the known activity.
- Generate recovery coefficients for each sphere to correct for partial volume effects in future studies.

## Patient Preparation and Radiopharmaceutical Administration

### Patient Preparation:

- Low-Iodine Diet: Patients should follow a low-iodine diet for 1-2 weeks prior to I-131 administration to enhance uptake in thyroid tissue[4][13].
- Medication Review: Certain medications and iodinated contrast agents can interfere with I-131 uptake and should be discontinued prior to administration. For example, anti-thyroid medications should be stopped for at least 3-5 days[14].
- TSH Stimulation: To maximize I-131 uptake, elevated serum TSH levels ( $\geq 30$   $\mu\text{IU/mL}$ ) are required. This can be achieved by thyroid hormone withdrawal or through the administration of recombinant human TSH (rhTSH)[15].
- Fasting: Patients should fast for at least 4 hours before and 1 hour after oral administration of I-131 to ensure proper absorption[3].
- Pregnancy Test: A pregnancy test is required for all female patients of child-bearing age within 24 hours prior to I-131 administration[14].

### Radiopharmaceutical Administration:

- Dosage: The administered activity of Sodium Iodide I-131 varies depending on the application:

- Diagnostic Scans: 37-185 MBq (1-5 mCi)[15][16].
- Thyroid Remnant Ablation: 1.11–1.85 GBq (30–50 mCi)[17].
- Treatment of Known Disease: 3.7–7.4 GBq (100–200 mCi) or higher, sometimes guided by dosimetry[17][18].
- Route of Administration: Oral (capsule or liquid)[13][14].

## Image Acquisition and Reconstruction Parameters

The following tables summarize recommended parameters for quantitative I-131 SPECT/CT.

Table 1: Image Acquisition Parameters for I-131 SPECT


Parameter	Recommended Value	Rationale/Reference
Gamma Camera	Dual-head SPECT/CT system	Allows for simultaneous emission and transmission imaging.
Collimator	High-Energy (HE) or High-Energy General Purpose (HEGP)	Required for the 364 keV photons of I-131 to reduce septal penetration.[7]
Energy Window	364 keV photopeak with a 15-20% window	To capture the primary gamma emission of I-131.[7][15][19]
Scatter Windows	Two adjacent windows (e.g., 6% width) for TEW correction	For Triple Energy Window (TEW) scatter correction.[7][9]
Matrix Size	128 x 128 or 256 x 256	Higher matrix for better spatial resolution. 128x128 is a common compromise.[7][20]
Projections	60-128 views over 360° (or 180° for dual-head)	To ensure adequate angular sampling.[7]
Time per Projection	20-40 seconds	To achieve sufficient counts, especially in low-uptake regions.[7][20]
Acquisition Mode	Step-and-shoot or continuous	Both are viable options.[21]
Orbit	Non-circular (body contouring)	To minimize the distance between the detector and the patient, improving resolution. [20]

Table 2: Image Reconstruction Parameters for I-131 SPECT


Parameter	Recommended Value/Method	Rationale/Reference
Reconstruction Algorithm	Iterative (e.g., OSEM)	Superior to Filtered Back-Projection (FBP) for noise reduction and quantitative accuracy. <a href="#">[5]</a> <a href="#">[11]</a>
Iterations x Subsets	OSEM with 4-10 iterations and 8-10 subsets	A balance between convergence and noise amplification. Should be optimized for the specific system. <a href="#">[5]</a> <a href="#">[11]</a>
Attenuation Correction	CT-based	CT provides an accurate attenuation map for correction, which is crucial for quantification. <a href="#">[21]</a>
Scatter Correction	Triple Energy Window (TEW) or Monte Carlo-based	TEW is a widely used method. Monte Carlo modeling can be more accurate but is computationally intensive. <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Resolution Recovery (Collimator-Detector Response)	Monte Carlo-based or Gaussian modeling	Important for high-energy isotopes like I-131 to correct for collimator effects (scatter and penetration). <a href="#">[7]</a> <a href="#">[12]</a>
Post-reconstruction Filter	3D Gaussian (e.g., 9 mm FWHM)	To reduce noise in the final reconstructed images. <a href="#">[5]</a>
Voxel Size	Isotropic (e.g., 4.8 x 4.8 x 4.8 mm)	To facilitate multi-planar review and analysis. <a href="#">[7]</a>

## Visualizations

Below are diagrams illustrating key workflows and concepts in quantitative I-131 imaging.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Diatrizoate - Wikipedia [en.wikipedia.org]
- 2. What is Diatrizoate Sodium used for? [synapse.patsnap.com]
- 3. Iodine-131 Uptake Study - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. openmedscience.com [openmedscience.com]
- 5. erepo.uef.fi [erepo.uef.fi]
- 6. Iodine-131 - Wikipedia [en.wikipedia.org]
- 7. MIRDA Pamphlet No. 24: Guidelines for Quantitative <sup>131</sup>I SPECT in Dosimetry Applications - PMC [pmc.ncbi.nlm.nih.gov]

- 8. radiopaedia.org [radiopaedia.org]
- 9. Improved conjugate view quantitation of I-131 by subtraction of scatter and septal penetration events with a triple energy window method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. ehs.umich.edu [ehs.umich.edu]
- 11. Documents download module [ec.europa.eu]
- 12. Impact of reconstruction parameters on quantitative I-131 SPECT - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. radiology.wisc.edu [radiology.wisc.edu]
- 14. radiology.wisc.edu [radiology.wisc.edu]
- 15. Optimal Time of Diagnostic and Posttherapeutic Iodine-131 Whole-body Scan in Post-Operative Pediatric and Young Adult Differentiated Thyroid Cancer Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 16. drugs.com [drugs.com]
- 17. Pre-Treatment and Post-Treatment I-131 Imaging in Differentiated Thyroid Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 18. jnm.snmjournals.org [jnm.snmjournals.org]
- 19. Star-Shaped Intense Uptake of <sup>131</sup>I on Whole Body Scans Can Reflect Good Therapeutic Effects of Low-Dose Radioactive Iodine Treatment of 1.1 GBq - PMC [pmc.ncbi.nlm.nih.gov]
- 20. jnm.snmjournals.org [jnm.snmjournals.org]
- 21. EANM practice guideline for quantitative SPECT-CT - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Image acquisition and reconstruction parameters for Diatrizoate sodium I 131]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085109#image-acquisition-and-reconstruction-parameters-for-diatrizoate-sodium-i-131]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)